

Technical Analysis of C₅H₄ClFN₂: Structural Isomerism and Analytical Characterization

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Compound of Interest

Compound Name: 4-Chloro-3-fluoropyridin-2-amine

Cat. No.: B8269645

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Executive Summary

The molecular formula C₅H₄ClFN₂ represents a critical class of heteroaromatic scaffolds widely utilized in the synthesis of kinase inhibitors and agrochemicals. While the molecular weight is fixed at 146.55 g/mol, the formula is structurally ambiguous. It most commonly refers to substituted pyrimidines or pyridines, where the arrangement of the halogen (Cl, F) and nitrogen atoms dictates biological activity and chemical reactivity.

This guide provides a definitive technical breakdown of the two primary isomers associated with this formula, establishing a self-validating analytical protocol to differentiate them using Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR).

Chemical Identity & Structural Isomerism[1]

The formula C₅H₄ClFN₂ has a Degree of Unsaturation (DoU) of 4, consistent with a single aromatic ring containing two double bonds and one ring closure (in the case of pyrimidine) or a pyridine ring with an exocyclic double bond equivalent (e.g., amino group unsaturation count).

Primary Isomers of Interest

Two commercially and scientifically significant isomers dominate this chemical space.

Feature	Isomer A: Pyrimidine Derivative	Isomer B: Pyridine Derivative
IUPAC Name	2-Chloro-5-fluoro-4-methylpyrimidine	2-Chloro-3-fluoropyridin-4-amine
CAS Number	134000-96-7	1227577-03-8
Core Scaffold	Pyrimidine (1,3-Diazine)	Pyridine (Azine)
Functional Groups	Methyl (-CH ₃), Chloro (-Cl), Fluoro (-F)	Amino (-NH ₂), Chloro (-Cl), Fluoro (-F)
Proton Count	3 Methyl H + 1 Aromatic H = 4H	2 Amino H + 2 Aromatic H = 4H
Application	Intermediate for antimetabolites	Scaffold for kinase inhibitors (e.g., VEGFR)

Theoretical & Analytical Calculations

Molecular Weight & Isotopic Distribution

Precise mass calculation is the first step in validation. The presence of Chlorine (Cl) introduces a distinct isotopic signature that must be verified.

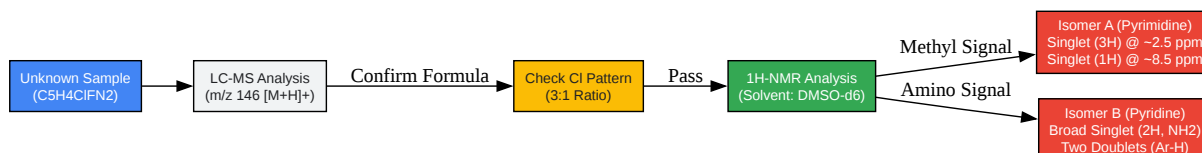
- Monoisotopic Mass (¹²C, ¹H, ³⁵Cl, ¹⁹F, ¹⁴N): 145.9996 Da
- Average Molecular Weight: 146.55 g/mol [\[1\]](#)[\[2\]](#)

Chlorine Isotope Pattern (Rule of 3:1): Due to the natural abundance of ³⁵Cl (75.78%) and ³⁷Cl (24.22%), the Mass Spectrum (MS) will exhibit a characteristic M and M+2 peak pattern with an intensity ratio of approximately 3:1.

- M Peak (m/z 146): 100% Relative Intensity
- M+2 Peak (m/z 148): ~32% Relative Intensity

Analytical Differentiation Workflow

Since both isomers share the same exact mass and isotope pattern, Liquid Chromatography-Mass Spectrometry (LC-MS) alone is insufficient for identification. Orthogonal validation via NMR is required.



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Figure 1: Analytical workflow for differentiating C₅H₄ClFN₂ isomers. Note that Mass Spec validates the formula, while NMR validates the structure.

Spectroscopic Characterization Protocols

Proton NMR (¹H-NMR)

The proton environments provide the clearest distinction.

Protocol: Dissolve 5-10 mg of sample in 0.6 mL DMSO-d₆. Tetramethylsilane (TMS) is used as the internal standard (0.00 ppm).

Isomer	Expected Signal Pattern	Mechanistic Explanation
2-Chloro-5-fluoro-4-methylpyrimidine	δ 2.4-2.6 (s, 3H): Methyl group. δ 8.4-8.6 (d, 1H): Aromatic H at C6.	The methyl group is attached to the electron-deficient pyrimidine ring.[3] The C6 proton shows coupling to the C5-Fluorine ($^3J_{H-F}$).
2-Chloro-3-fluoropyridin-4-amine	δ 6.0-7.0 (br s, 2H): Amino group (NH ₂). δ 6.5-8.0 (m, 2H): Aromatic H at C5/C6.	The amino protons are exchangeable and broad. The aromatic protons will show complex splitting due to H-H and H-F coupling.

Fluorine NMR (^{19}F -NMR)

Fluorine NMR is a powerful, background-free method for purity assessment.

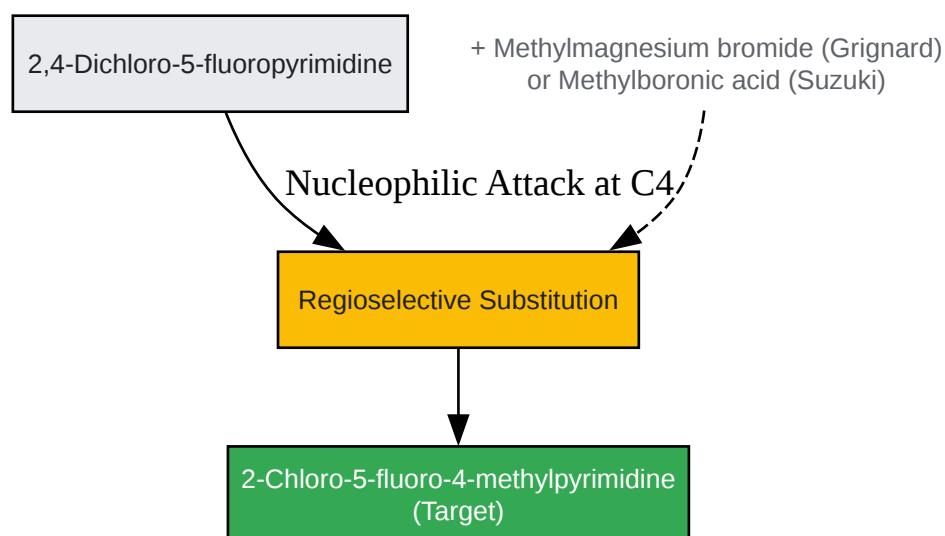
- Pyrimidine Derivative: The Fluorine at position 5 is flanked by a methyl group and a nitrogen. Typical shift: -130 to -150 ppm.
- Pyridine Derivative: The Fluorine at position 3 is ortho to both a Chlorine and an Amine. The electron-donating effect of the amine (-NH₂) typically shields the fluorine signal relative to the pyrimidine.

Synthesis & Synthetic Logic

Understanding the synthesis aids in identifying potential impurities (regioisomers).

Synthesis of 2-Chloro-5-fluoro-4-methylpyrimidine

This compound is typically synthesized via the partial reduction of a di-chloro precursor or direct fluorination.



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Figure 2: General synthetic logic. The C4 position in pyrimidines is more electrophilic than C2, directing nucleophilic attack (e.g., methylation) to C4, leaving the C2-Chlorine intact.

Synthesis of 2-Chloro-3-fluoropyridin-4-amine

This is often derived from 2,4-dichloro-3-fluoropyridine via ammonolysis. The fluorine atom at C3 activates the C4 position for Nucleophilic Aromatic Substitution (S_NAr), allowing selective displacement of the C4-Chlorine by ammonia.

Safety and Handling (GHS Standards)

Regardless of the specific isomer, halogenated heteroaromatics are reactive skin and eye irritants.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Fluorinated pyrimidines can be moisture sensitive.

References

- PubChem. (2023). 2-Chloro-5-fluoro-4-methylpyrimidine (Compound Summary).[1][2] National Library of Medicine. [\[Link\]](#)
- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds.[4] 8th Edition. Wiley. (Standard reference for CI isotope patterns and NMR shifts).

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Sources

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